

Introduction: The Critical Role of Solubility in a Versatile Building Block

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Compound of Interest

Compound Name: *Methyl 3-hydroxyisoxazole-5-carboxylate*

CAS No.: 10068-07-2

Cat. No.: B014425

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Methyl 3-hydroxyisoxazole-5-carboxylate (CAS No. 10068-07-2) is a heterocyclic compound of significant interest in the pharmaceutical and agrochemical industries.[1] It serves as a pivotal intermediate in the synthesis of a variety of biologically active molecules, including tetracycline antibiotics and agents targeting neurological disorders.[1][2][3] The efficiency of synthesis, purification, formulation, and ultimately, the bioavailability of active pharmaceutical ingredients (APIs) derived from this molecule are all critically dependent on a thorough understanding of its solubility characteristics.

This technical guide provides a comprehensive analysis of the solubility of **Methyl 3-hydroxyisoxazole-5-carboxylate** in organic solvents. Moving beyond a simple list of solvents, we will explore the physicochemical properties that govern its dissolution, present established qualitative data, and provide robust, field-proven protocols for researchers to systematically determine solubility in their own laboratory settings. This document is intended for researchers, chemists, and drug development professionals who require a deep, practical understanding of this compound's behavior in solution.

Physicochemical Profile and Its Implications for Solubility

The solubility of a compound is not a random phenomenon; it is dictated by its molecular structure. The principle of "like dissolves like" serves as our primary guide, meaning that polar solutes tend to dissolve in polar solvents, and non-polar solutes in non-polar solvents.[4] An examination of the structure of **Methyl 3-hydroxyisoxazole-5-carboxylate** reveals several key features that govern its interactions with solvents.

Key Molecular Attributes:

- Molecular Formula: $C_5H_5NO_4$ [1][2]
- Molecular Weight: Approximately 143.10 g/mol [2][5]
- Appearance: White to light yellow crystalline powder[1][2][3]
- Melting Point: 160-166 °C[1][2]

The molecule's architecture features a polar isoxazole ring, a hydroxyl group (-OH), and a methyl ester group (-COOCH₃). These functional groups impart a distinct polarity and the capacity for specific intermolecular interactions.

- Polarity and Hydrogen Bonding: The presence of nitrogen and oxygen atoms within the isoxazole ring makes the heterocycle itself polar.[6] More importantly, the hydroxyl group acts as a hydrogen bond donor, while the oxygen and nitrogen atoms of the ring, the carbonyl oxygen (C=O), and the ester oxygen (-O-) all act as hydrogen bond acceptors.[5] This extensive capacity for hydrogen bonding is the dominant factor driving its solubility in polar protic solvents like alcohols. The computed XLogP3 value of -0.2 suggests the compound is relatively hydrophilic.[5]
- Keto-Enol Tautomerism: The 3-hydroxyisoxazole moiety can exist in equilibrium with its keto tautomer, methyl 3-oxo-2,3-dihydroisoxazole-5-carboxylate.[3][5] This tautomerism can influence the compound's electronic distribution and its specific interactions with different solvent molecules, thereby affecting solubility. The presence of the acidic proton on the

hydroxyl group also implies that its solubility can be dramatically increased in basic solutions through the formation of a highly polar salt.

Qualitative Solubility Data

While comprehensive quantitative solubility data (e.g., in g/100 mL) is not widely published in the literature, several sources provide consistent qualitative descriptions. This information, often derived from synthesis and purification procedures, offers valuable practical guidance.

Organic Solvent	Solvent Type	Observed Solubility	Source(s)
Methanol	Polar Protic	Soluble	[2][3]
Ethanol	Polar Protic	Soluble	[2][3]
Ethyl Acetate	Polar Aprotic	Soluble	[2][3]
Chloroform	Weakly Polar	Soluble	[2][3]
Diethyl Ether	Weakly Polar	Soluble	[2][3]
Dimethylformamide (DMF)	Polar Aprotic	Soluble	[7][8]

Expert Analysis: The observed solubility aligns perfectly with our analysis of the compound's physicochemical properties.

- High solubility in polar protic solvents (Methanol, Ethanol) is driven by strong hydrogen bonding interactions between the solvent's hydroxyl groups and the multiple hydrogen bond donor/acceptor sites on the solute molecule.
- Solubility in polar aprotic solvents (Ethyl Acetate, DMF) is facilitated by dipole-dipole interactions.
- The use of Diethyl Ether and Ethyl Acetate as extraction solvents during synthesis confirms its solubility in these moderately polar media.[7][9]

Systematic Approach to Solubility Determination: Experimental Protocols

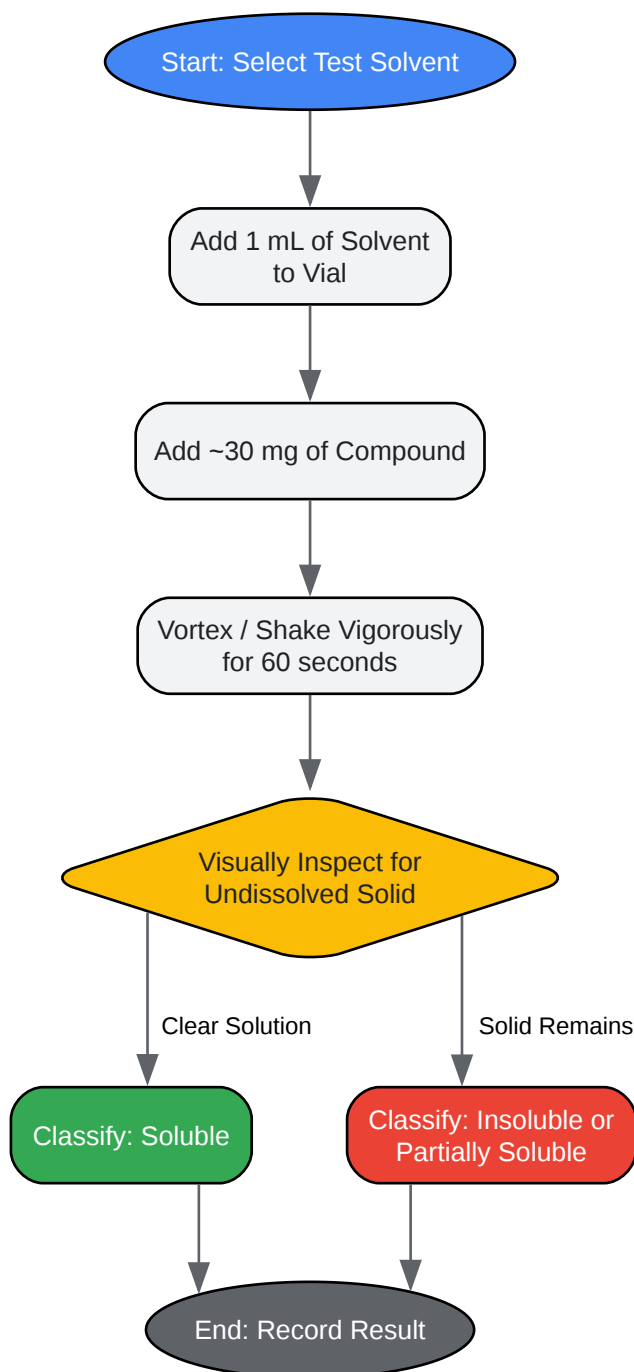
For any new solvent system or for process optimization, experimental verification is paramount. The following protocols provide a self-validating, systematic approach to characterizing solubility.

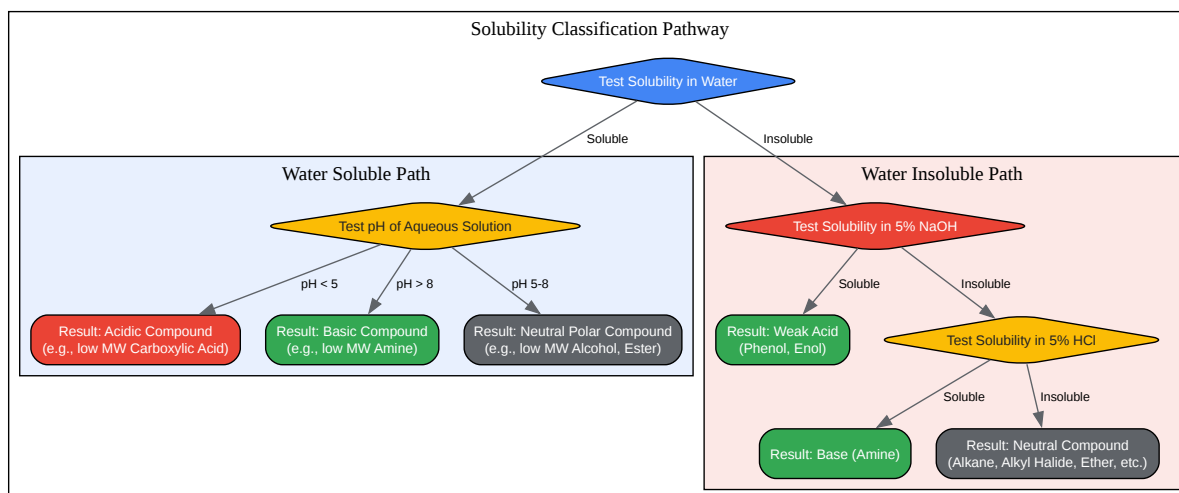
Protocol 3.1: Rapid Qualitative Solubility Screening

This protocol is designed for a quick initial assessment of solubility in a range of solvents at ambient temperature. The standard threshold for "soluble" in such screening is often defined as dissolving at least 30-50 mg in 1 mL of solvent.

Methodology:

- Preparation: Dispense 1.0 mL of the test solvent into a clear glass vial (e.g., a 4 mL vial).
- Solute Addition: Accurately weigh approximately 30 mg of **Methyl 3-hydroxyisoxazole-5-carboxylate** and add it to the vial.
- Mixing: Cap the vial and vortex or shake vigorously for 60 seconds.
- Observation: Visually inspect the solution against a dark background. Look for any undissolved solid particles.
- Classification:
 - Soluble: The solid completely dissolves, leaving a clear solution.
 - Partially Soluble: Some, but not all, of the solid dissolves.
 - Insoluble: No significant amount of the solid dissolves.
- Confirmation (for "Soluble" results): Add another 20 mg of the solute to the vial and repeat the mixing process to confirm that the initial observation was not near the saturation point.





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Caption: Decision tree for systematic solubility classification.

Practical Considerations and Influencing Factors

- **Temperature:** For most solid solutes, solubility increases with temperature. [6] This principle is fundamental to purification by recrystallization. When selecting a recrystallization solvent, the ideal choice is one in which the compound is sparingly soluble at room temperature but highly soluble at the solvent's boiling point.
- **Purity:** The presence of impurities can alter the observed solubility, sometimes increasing it through co-solvency effects or decreasing it by disrupting the crystal lattice energy in an unpredictable way.

- Solvent Grade and Water Content: The presence of even small amounts of water in organic solvents can significantly increase the solubility of a polar, hydrogen-bonding compound like **Methyl 3-hydroxyisoxazole-5-carboxylate**. Always use dry, high-purity solvents for reproducible results.

Conclusion

Methyl 3-hydroxyisoxazole-5-carboxylate is a polar heterocyclic compound whose solubility is governed by its strong hydrogen bonding capabilities and overall molecular polarity. It is readily soluble in polar protic solvents like methanol and ethanol, as well as common polar aprotic solvents such as ethyl acetate and DMF. [2][3][7] Its acidic hydroxyl group also allows for dissolution in aqueous basic solutions. A systematic, protocol-driven approach to solubility testing is essential for any application, from synthetic workup to final formulation, ensuring reproducible and predictable results. Understanding these fundamental properties is key to unlocking the full potential of this versatile chemical building block in research and development.

References

- NINGBO INNO PHARMCHEM CO.,LTD. (n.d.). Understanding the Properties and Synthesis of Methyl 3-Hydroxy-5-Isoxazolecarboxylate. Available at: [\[Link\]](#)
- Solubility of Things. (n.d.). Isoxazole derivative. Available at: [\[Link\]](#)
- National Center for Biotechnology Information. (n.d.). PubChem Compound Summary for CID 2724585, **Methyl 3-hydroxyisoxazole-5-carboxylate**. PubChem. Available at: [\[Link\]](#)
- Chemistry For Everyone. (2025, February 11). How To Determine Solubility Of Organic Compounds? [Video]. YouTube. Available at: [\[Link\]](#)
- Solubility of Things. (n.d.). Isoxazole. Available at: [\[Link\]](#)
- ChemSynthesis. (2025, May 20). methyl 3-hydroxy-5-isoxazolecarboxylate. Available at: [\[Link\]](#)
- University of California, Los Angeles. (n.d.). Experiment: Solubility of Organic & Inorganic Compounds. Available at: [\[Link\]](#)

- Middle East Technical University. (n.d.). EXPERIMENT 1 DETERMINATION OF SOLUBILITY CLASS. Available at: [\[Link\]](#)
- University of Calgary. (2023, August 31). Solubility of Organic Compounds. Available at: [\[Link\]](#)
- Austin Community College. (n.d.). Identifying an Unknown Compound by Solubility, Functional Group Tests and Spectral Analysis. Available at: [\[Link\]](#)
- Abdul Manan, M. A. F., et al. (2023). Methyl 4-amino-3-methoxyisoxazole-5-carboxylate. National Center for Biotechnology Information. Available at: [\[Link\]](#)
- Abdul Manan, M. A. F., et al. (2023). Methyl 4-amino-3-methoxyisoxazole-5-carboxylate. IUCrData. Available at: [\[Link\]](#)
- Abdul Manan, M. A. F., et al. (2023). Methyl 4-amino-3-methoxyisoxazole-5-carboxylate. IUCr Journals. Available at: [\[Link\]](#)

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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. nbinno.com [nbinno.com]
- 3. METHYL 3-HYDROXY-5-ISOXAZOLECARBOXYLATE | 10068-07-2 [chemicalbook.com]
- 4. chem.ws [chem.ws]
- 5. Methyl 3-hydroxyisoxazole-5-carboxylate | C₅H₅NO₄ | CID 2724585 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 6. solubilityofthings.com [solubilityofthings.com]
- 7. Methyl 4-amino-3-methoxyisoxazole-5-carboxylate - PMC [pubmed.ncbi.nlm.nih.gov]
- 8. journals.iucr.org [journals.iucr.org]

- [9. journals.iucr.org \[journals.iucr.org\]](https://journals.iucr.org)
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